

Synthesis of 2-Amino-5-hydroxypyridine from 2-amino-5-bromopyridine

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Compound of Interest

Compound Name: 2-Amino-5-hydroxypyridine

Cat. No.: B3426958

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Synthesis of 2-Amino-5-hydroxypyridine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthetic routes for the preparation of **2-amino-5-hydroxypyridine**, a key intermediate in pharmaceutical development, starting from 2-amino-5-bromopyridine. This document details established multi-step methodologies, including experimental protocols and quantitative data, to assist researchers in the efficient synthesis of this target molecule.

Introduction

2-Amino-5-hydroxypyridine is a valuable building block in medicinal chemistry, incorporated into a variety of complex molecules with potential therapeutic applications. The synthesis of this compound from the readily available starting material, 2-amino-5-bromopyridine, is a critical transformation. Direct nucleophilic aromatic substitution of the bromine atom at the 5-position of the pyridine ring with a hydroxyl group is challenging due to the electronic properties of the pyridine nucleus, which favor substitution at the 2, 4, and 6 positions. Consequently, indirect, multi-step synthetic strategies are predominantly employed.

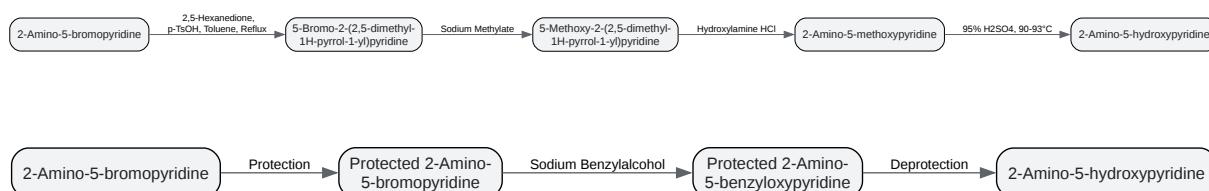
This guide outlines two primary, successfully demonstrated synthetic pathways: a four-step route involving a methoxy intermediate and a three-step route utilizing a benzyloxy

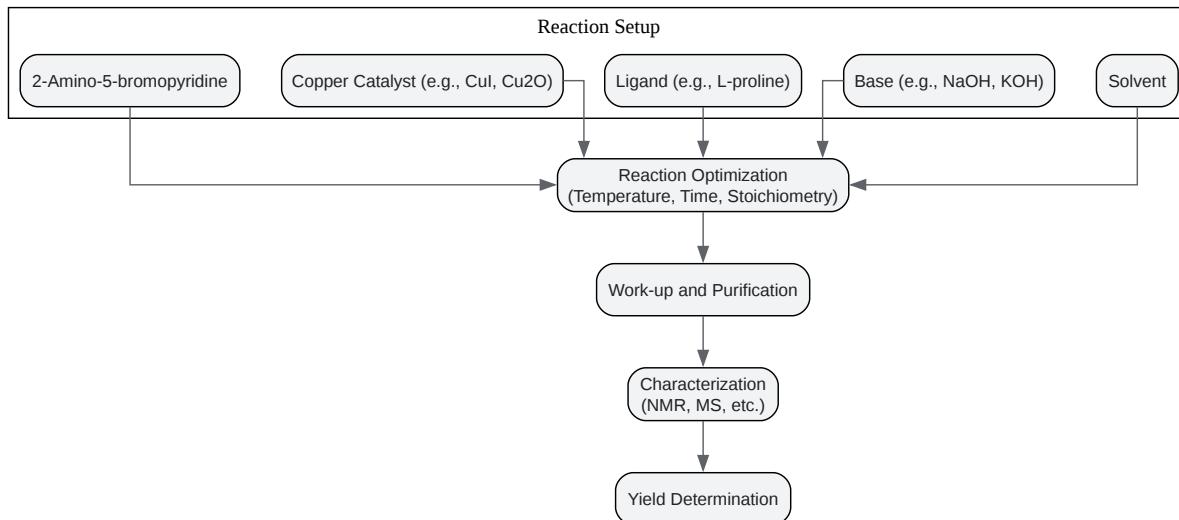
intermediate.

Four-Step Synthesis via Methoxylation and Demethylation

A convenient and efficient four-step synthesis of **2-amino-5-hydroxypyridine** has been reported with an overall yield of 45%.^{[1][2][3]} This pathway involves the protection of the amino group, substitution of the bromine with a methoxy group, deprotection of the amino group, and finally, demethylation to yield the desired product.

Signaling Pathway





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